

# Vimirogant vs. Other Oral Small Molecules in Psoriasis

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## Compound Focus: Vimirogant

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The table below compares the mechanism of action and key experimental data for **Vimirogant** and other representative oral small-molecule drugs in development for psoriasis.

Drug Name	Mechanism of Action	Molecular Target & Potency (IC <sub>50</sub> /Ki)	Key Experimental Findings
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| **Vimirogant** | Inverse agonist of the retinoic acid receptor-related orphan receptor gamma t (ROR $\gamma$ t) [1]. | ROR $\gamma$ t inhibitor • Ki = **3.5 nM** • IC<sub>50</sub> = **17 nM** [1] | • Inhibits IL-17A secretion from activated human PBMCs (IC<sub>50</sub> = **18 nM**) and human whole blood (IC<sub>50</sub> = **192 nM**) [1]. • Selectively inhibits Th17 cell differentiation without affecting Th1, Th2, or Treg cells [1]. • In an EAE mouse model, it suppressed clinical symptoms, demyelination, and inflammatory markers [1]. | | **Deucravacitinib** | Allosteric inhibitor of Tyrosine Kinase 2 (TYK2) [2]. | Selective TYK2 inhibitor (binds to the pseudokinase domain) [2] | • Achieved high rates of PASI 75 (Plaque Psoriasis Area Severity Index) response in Phase III trials [3]. • Functions by blocking signaling of key cytokines (IL-23, IL-12, Type I IFN) with a mechanism that promotes target specificity and reduces adverse events [2]. | | **Apremilast** | Inhibitor of Phosphodiesterase-4 (PDE4) [4]. | PDE4 inhibitor [4] | • In the ESTEEM 1 Phase III trial, **33.1%** of patients achieved PASI 75 at week 16 vs. **5.3%** on placebo [4]. • Increases intracellular cAMP, modulating the production of both pro-inflammatory and anti-inflammatory cytokines (e.g., reduces IL-17A, IL-23; increases IL-10) [4]. |

## Experimental Protocols for Key Data

For researchers, understanding the methodology behind the key findings is crucial. Here are the experimental protocols related to the data for **Vimirogant** cited above [1]:

- **In Vitro IL-17A Inhibition in hPBMCs/Whole Blood**

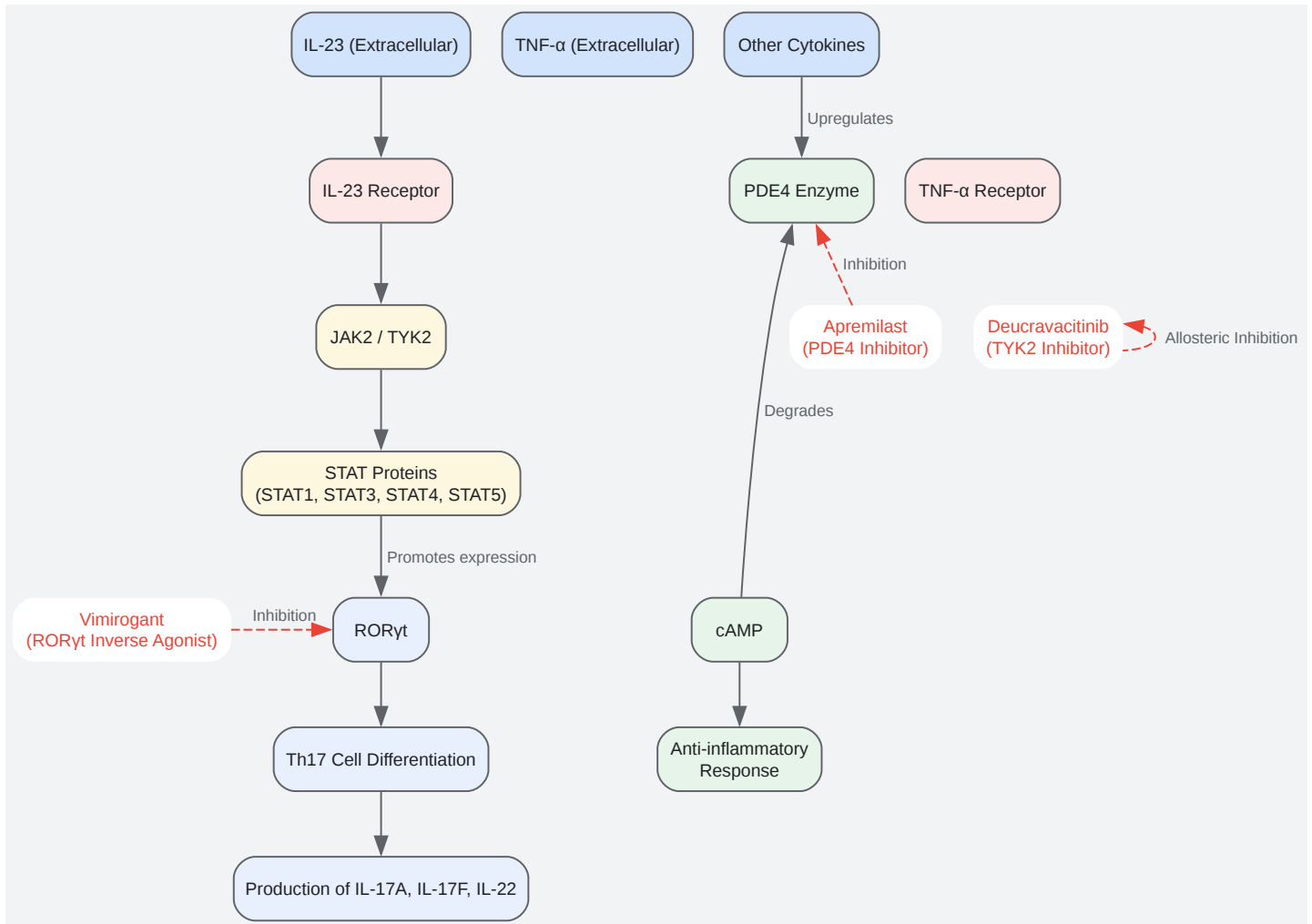
- **Objective:** To quantify the inhibition of IL-17A secretion by **Vimirogant** in physiologically relevant human immune cell environments.
- **Methods:**
  - **Cell Isolation/Collection:** Isolate human peripheral blood mononuclear cells (PBMCs) from donor blood or use fresh, anticoagulated human whole blood.
  - **Stimulation & Treatment:** Stimulate cells with a mitogen (e.g., phytohemagglutinin-P) to activate T cells and induce IL-17A production. Co-treat with a concentration range of **Vimirogant** or a vehicle control.
  - **Incubation:** Incubate cultures for a predetermined period (e.g., 72 hours for PBMCs, 48 hours for whole blood).
  - **Analysis:** Centrifuge samples to collect supernatant. Quantify IL-17A concentration in the supernatant using a specific immunoassay (e.g., ELISA).
  - **Data Calculation:** Plot IL-17A concentration against the log of **Vimirogant** concentration to determine the IC<sub>50</sub> value.

- **In Vivo Efficacy in Mouse EAE Model**

- **Objective:** To evaluate the efficacy of **Vimirogant** in suppressing disease in a mouse model of autoimmune encephalomyelitis (EAE), a model for human Th17-driven autoimmune diseases.
- **Methods:**
  - **Induction:** Induce EAE in C57BL/6 mice by immunizing with myelin oligodendrocyte glycoprotein peptide 35-55 (MOG<sup>35-55</sup>) emulsified in Complete Freund's Adjuvant (CFA).
  - **Dosing:** Administer **Vimirogant** or vehicle control orally once daily, typically starting at the time of immunization or at the onset of clinical signs.
  - **Assessment:**
    - **Clinical Scoring:** Monitor and score mice daily for clinical symptoms of EAE (e.g., limb weakness, paralysis) on a standardized scale.
    - **Tissue Analysis:** At the endpoint, harvest spinal cords for histological analysis (e.g., Luxol Fast Blue staining to assess demyelination) and for molecular analysis (e.g., qPCR to measure mRNA expression of inflammatory markers like IL-17A, IFN- $\gamma$ , IL-6).

## Psoriasis Signaling Pathways and Drug Targets

The diagram below illustrates the intracellular signaling pathways in psoriasis and where **Vimirogant** and the other compared drugs exert their action.



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The search results indicate that **Vimirogant** is no longer in development for psoriasis [5]. However, its mechanism as a ROR $\gamma$ t inhibitor remains scientifically significant. The field of psoriasis treatment continues to advance with other oral small molecules, particularly **TYK2 inhibitors** like deucravacitinib, which has progressed to approval and offers a different, highly specific approach to modulating the IL-23 pathway [2] [3].

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